

Application Notes for Influenza NP (147-155) Peptide in ELISpot Assays

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Compound of Interest

Compound Name: Influenza NP (147-155) (TFA)

Cat. No.: B12423960

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Introduction

The Influenza Nucleoprotein (NP) is a conserved internal protein of the influenza virus, making it a key target for T-cell mediated immunity. The NP (147-155) peptide, with the sequence TYQRTRALV, is a well-characterized, immunodominant H-2Kd-restricted cytotoxic T lymphocyte (CTL) epitope in BALB/c mice.[1][2][3][4] It is widely used in immunological studies to detect and quantify influenza-specific CD8+ T-cell responses. The Enzyme-Linked Immunospot (ELISpot) assay is a highly sensitive method for measuring the frequency of cytokine-secreting cells at the single-cell level.[5] These application notes provide detailed information and protocols for utilizing the Influenza NP (147-155) peptide in ELISpot assays to assess cell-mediated immunity to influenza A virus.

Data Presentation

The following tables summarize key quantitative data for performing ELISpot assays with the Influenza NP (147-155) peptide, based on established protocols and literature.

Table 1: Recommended Reagent and Cell Concentrations

Component	Recommended Concentration/Amount	Source(s)
Influenza NP (147-155) Peptide	1 - 10 µg/mL	[1] [2] [6] [7]
Peripheral Blood Mononuclear Cells (PBMCs) / Splenocytes	2 x 10 ⁵ - 5 x 10 ⁵ cells/well	[1] [8] [9]
Capture Antibody (e.g., anti-IFN-γ)	5 - 10 µg/mL	[10]
Detection Antibody (e.g., biotinylated anti-IFN-γ)	1:1000 dilution (or as per manufacturer's instructions)	[10]
Streptavidin-Alkaline Phosphatase (AP)	1:1000 dilution (or as per manufacturer's instructions)	[10]

Table 2: Typical Experimental Parameters and Expected Results

Parameter	Value	Source(s)
Incubation Time with Peptide	18 - 48 hours	[1] [8] [11]
Expected Spot Forming Units (SFU) / 10^6 cells	Highly variable, can be <50 to several hundred depending on immunization/infection status.	[6]
Positive Control	Phytohemagglutinin (PHA), Concanavalin A (ConA), or anti-CD3/CD28 antibodies. [5]	
Negative Control	Cells cultured in medium alone (unstimulated). [5]	
Lower Limit of Quantification (LLOQ)	Approximately 34.4 SFU/million cells (assay dependent). [8] [12]	
Upper Limit of Quantification (ULOQ)	Can exceed 9,000 SFU/million cells, dependent on the reader. [12]	

Experimental Protocols

This section provides a detailed methodology for performing an IFN- γ ELISpot assay using the Influenza NP (147-155) peptide to stimulate murine splenocytes.

Materials and Reagents:

- Influenza NP (147-155) peptide (TYQRTRALV)
- 96-well PVDF membrane ELISpot plates
- Murine IFN- γ ELISpot kit (containing capture antibody, detection antibody, and streptavidin-AP)
- Sterile PBS
- 35% Ethanol in sterile water

- Complete RPMI-1640 medium (supplemented with 10% FBS, penicillin/streptomycin, and L-glutamine)
- BCIP/NBT substrate solution
- Automated ELISpot reader
- Single-cell suspension of murine splenocytes from influenza-infected or control mice

Protocol:

Day 1: Plate Coating

- Pre-wet the membrane: Add 15 μ L of 35% ethanol to each well of the 96-well PVDF plate and incubate for 1 minute at room temperature.
- Wash: Aspirate the ethanol and wash the wells three times with 150 μ L of sterile PBS.
- Coat with capture antibody: Dilute the anti-IFN- γ capture antibody to the recommended concentration (e.g., 10 μ g/mL) in sterile PBS. Add 100 μ L of the diluted antibody to each well.
- Incubate: Seal the plate and incubate overnight at 4°C.

Day 2: Cell Stimulation

- Wash and Block: Aspirate the capture antibody solution. Wash the wells twice with 150 μ L of sterile Milli-Q water. Then, add 150 μ L of complete RPMI-1640 medium to each well to block the membrane for at least 2 hours at 37°C.
- Prepare cell suspension: Prepare a single-cell suspension of splenocytes in complete RPMI-1640 medium. Perform a cell count and adjust the concentration to 4×10^6 cells/mL.
- Prepare stimuli: Dilute the Influenza NP (147-155) peptide in complete RPMI-1640 medium to a working concentration of 2-20 μ g/mL (for a final concentration of 1-10 μ g/mL in the well). Prepare positive (e.g., PHA) and negative (medium alone) controls.

- Add stimuli and cells: Decant the blocking medium from the plate. Add 50 μL of the prepared peptide or control solutions to the appropriate wells. Add 50 μL of the cell suspension (containing 2×10^5 cells) to each well.
- Incubate: Incubate the plate for 18-24 hours at 37°C in a humidified incubator with 5% CO_2 .
[8]

Day 3: Spot Development and Analysis

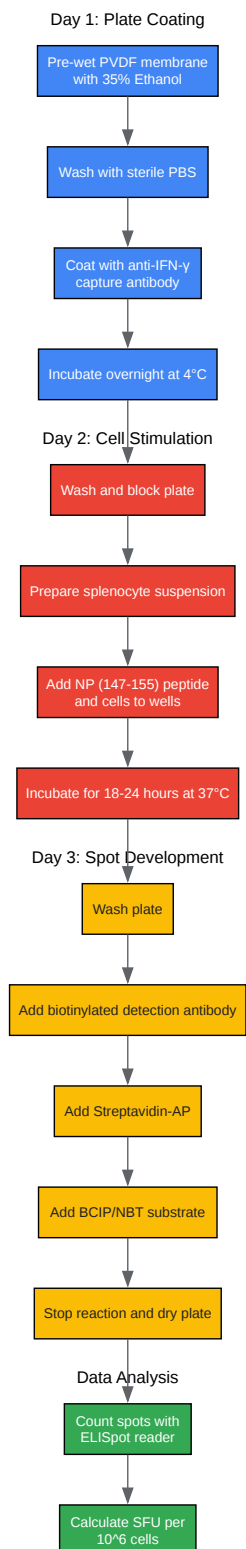
- Wash: Aspirate the cell suspension and wash the plate five times with 200 μL of PBS containing 0.05% Tween-20 (PBST).
- Add detection antibody: Dilute the biotinylated anti-IFN- γ detection antibody in PBST as recommended by the manufacturer. Add 100 μL of the diluted antibody to each well and incubate for 2 hours at room temperature.[8]
- Wash: Aspirate the detection antibody and wash the plate five times with 200 μL of PBST.
- Add enzyme conjugate: Dilute the streptavidin-AP conjugate in PBST. Add 100 μL to each well and incubate for 1 hour at room temperature.
- Wash: Aspirate the enzyme conjugate and wash the plate five times with 200 μL of PBST.
- Develop spots: Add 100 μL of BCIP/NBT substrate solution to each well. Monitor for the appearance of dark spots (typically 5-20 minutes).
- Stop development: Stop the reaction by washing the plate thoroughly with distilled water.
- Dry and analyze: Allow the plate to dry completely. Count the spots using an automated ELISpot reader.

Data Analysis

Results are typically expressed as Spot Forming Units (SFU) per million cells.[8][12] To calculate this, subtract the average number of spots in the negative control wells from the average number of spots in the peptide-stimulated wells and normalize to 10^6 cells.

Visualizations

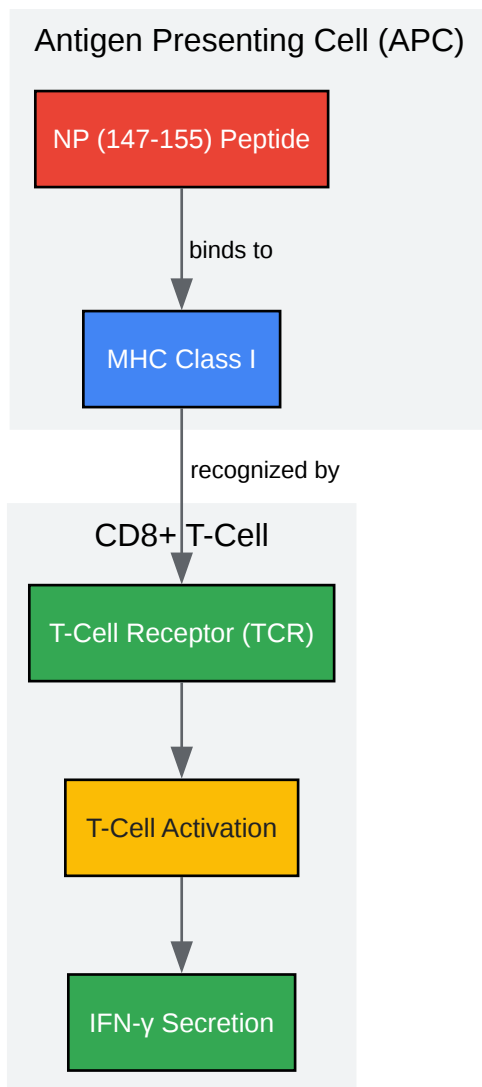
ELISpot Experimental Workflow



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Caption: ELISpot experimental workflow diagram.

T-Cell Activation and IFN- γ Secretion



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Caption: Simplified T-cell activation pathway.

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References

- 1. Robust Immunity and Heterologous Protection against Influenza in Mice Elicited by a Novel Recombinant NP-M2e Fusion Protein Expressed in E. coli - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Influenza A virus nucleoprotein derived from Escherichia coli or recombinant vaccinia (Tiantan) virus elicits robust cross-protection in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 3. journals.asm.org [journals.asm.org]
- 4. scispace.com [scispace.com]
- 5. Optimize your ELISpot Assay [fishersci.co.uk]
- 6. researchgate.net [researchgate.net]
- 7. Pooled-Peptide Epitope Mapping Strategies Are Efficient and Highly Sensitive: An Evaluation of Methods for Identifying Human T Cell Epitope Specificities in Large-Scale HIV Vaccine Efficacy Trials - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Harmonization and qualification of an IFN- γ Enzyme-Linked ImmunoSpot assay (ELISPOT) to measure influenza-specific cell-mediated immunity within the FLUCOP consortium - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Troubleshooting Guide: ELISpot: R&D Systems [rndsystems.com]
- 10. ELISpot assay [bio-protocol.org]
- 11. stemcell.com [stemcell.com]
- 12. Frontiers | Harmonization and qualification of an IFN- γ Enzyme-Linked ImmunoSpot assay (ELISPOT) to measure influenza-specific cell-mediated immunity within the FLUCOP consortium [frontiersin.org]
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